

# An In-depth Technical Guide to Dibutyl Carbonate

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## Compound of Interest

Compound Name: *Dibutyl carbonate*

Cat. No.: *B105752*

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## Introduction

**Dibutyl carbonate** (DBC), also known as di-n-butyl carbonate, is an organic compound with the chemical formula  $C_9H_{18}O_3$ .<sup>[1][2][3][4]</sup> It is a colorless to nearly colorless liquid that finds application in various chemical and industrial processes.<sup>[1][5]</sup> Notably, it serves as a pharmaceutical intermediate, a solvent, and a reagent in organic synthesis.<sup>[5][6]</sup> This technical guide provides a comprehensive overview of **dibutyl carbonate**, including its chemical and physical properties, synthesis methodologies, applications in research and drug development, and essential safety information.

## Physicochemical Properties

**Dibutyl carbonate** is characterized by its high flash point and strong oxidation resistance.<sup>[7]</sup> A summary of its key quantitative properties is presented in the table below for easy reference.

Property	Value	Source(s)
CAS Number	542-52-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Molecular Formula	C9H18O3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	174.24 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Clear, colorless to very pale yellow liquid	<a href="#">[1]</a>
Melting Point	< 25 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	206.6 - 207.2 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Density	0.9251 - 0.932 g/cm <sup>3</sup> at 20°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Refractive Index (nD20)	1.4117 - 1.419	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Flash Point	76 °C	<a href="#">[2]</a>
Vapor Pressure	0.228 mmHg at 25°C	<a href="#">[2]</a>
Solubility in DMSO	55 mg/mL (315.66 mM)	<a href="#">[11]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis of Dibutyl Carbonate

Several synthetic routes to **dibutyl carbonate** have been developed. A common and industrially relevant method involves the direct reaction of urea and n-butanol.[\[12\]](#) This process is favored due to the low cost of urea.[\[12\]](#) The reaction is typically carried out in the presence of a heterogeneous catalyst.[\[12\]](#) Another established laboratory-scale preparation involves the reaction of butanol with carbon dioxide and 1-chlorobutane.[\[8\]](#)[\[9\]](#)

Experimental Protocol: Synthesis of **Dibutyl Carbonate** from n-Butanol, Carbon Dioxide, and 1-Chlorobutane[\[8\]](#)[\[9\]](#)

This protocol outlines a laboratory procedure for the synthesis of **dibutyl carbonate**.

Materials:

- n-Butanol (2.22 g, 0.03 mol)
- N-cyclohexyl-N',N',N'',N''-tetramethylguanidine (CyTMG) (6.9 g, 0.035 mol)
- Acetonitrile (30 mL)
- 1-Chlorobutane (8.33 g, 0.09 mol) in Acetonitrile (10 mL)
- Carbon Dioxide (CO<sub>2</sub>) gas
- Biphenyl (internal standard for GC analysis)
- Diethyl ether

Equipment:

- 160 mL Parr autoclave
- Fischer–Porter bottle
- Pressure head and gas lines
- Magnetic stirrer
- Heating mantle
- Gas chromatograph (GC)

Procedure:

- Charge the 160 mL Parr autoclave with n-butanol (2.22 g), N-cyclohexyl-N',N',N'',N''-tetramethylguanidine (6.9 g), and acetonitrile (30 mL).<sup>[8][9]</sup>
- Seal the autoclave and introduce 160 psig of CO<sub>2</sub> while stirring at room temperature. An exothermic reaction will cause the temperature to rise to approximately 40°C.<sup>[9]</sup>
- In a separate Fischer–Porter bottle, prepare a solution of 1-chlorobutane (8.33 g) in acetonitrile (10 mL). Pressurize this bottle with 80 psig of CO<sub>2</sub>.<sup>[8][9]</sup>

- After 1 hour, add the 1-chlorobutane solution to the autoclave in one portion under 80 psig of CO<sub>2</sub>.<sup>[8][9]</sup>
- Increase the pressure in the autoclave to 160 psig with CO<sub>2</sub> and heat the reaction mixture to 85°C for 16 hours.<sup>[8][9]</sup>
- After the reaction period, allow the mixture to cool to room temperature and then carefully release the pressure.<sup>[8][9]</sup>
- Withdraw an aliquot of the reaction mixture and dilute it with diethyl ether.<sup>[8][9]</sup>
- Filter the mixture to remove the precipitated CyTMGH+Cl<sup>-</sup>.<sup>[8][9]</sup>
- Analyze the filtrate by gas chromatography, using biphenyl as an internal standard, to determine the yield of **dibutyl carbonate**. The expected yield is approximately 73%.<sup>[8][9]</sup>

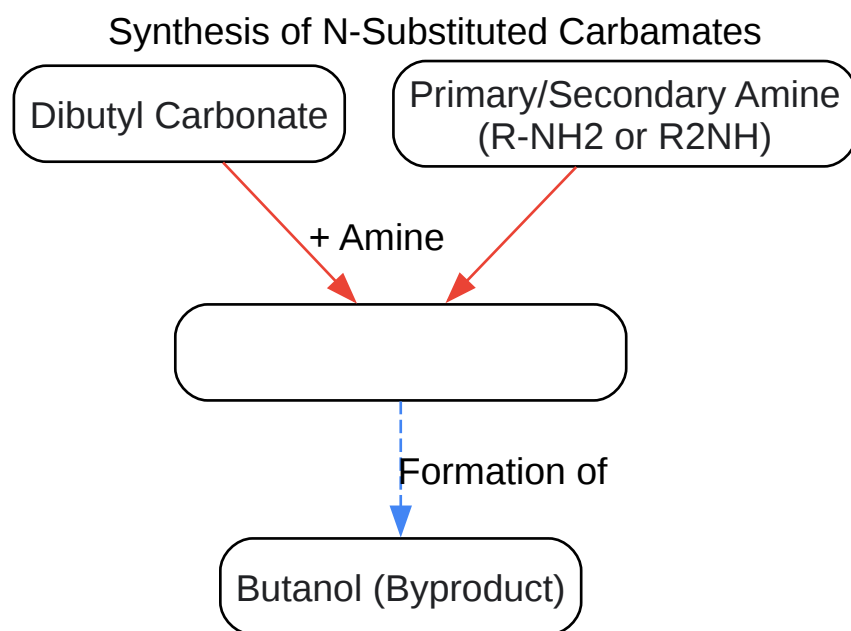
## Applications in Research and Drug Development

**Dibutyl carbonate** serves as a key building block in the synthesis of various active pharmaceutical ingredients (APIs).<sup>[6]</sup> Its role as a pharmaceutical intermediate is a primary driver of its market demand.<sup>[6]</sup>

- **Carbonylating and Alkylating Agent:** In organic synthesis, **dibutyl carbonate** can function as a carbonylating or alkylating reagent.<sup>[7]</sup> It is considered a safer alternative to phosgene for the synthesis of polycarbonates.<sup>[7]</sup>
- **Synthesis of Carbamates:** It reacts with organic amines to produce N-substituted organic carbamates, which are precursors for the non-phosgene synthesis of organic isocyanates.<sup>[7]</sup>
- **Solvent:** **Dibutyl carbonate** is also utilized as a solvent in various applications, including for coatings and inks, and in the production of expanded polystyrene.<sup>[5][7]</sup> Its low toxicity and environmentally friendly characteristics make it a suitable choice in certain formulations.<sup>[5]</sup>

### Logical Workflow: Synthesis of N-Substituted Carbamates

The following diagram illustrates the general reaction pathway for the synthesis of N-substituted carbamates using **dibutyl carbonate**, a key step in various pharmaceutical syntheses.



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Caption: Reaction of **dibutyl carbonate** with an amine to yield an N-substituted carbamate and butanol.

## Safety and Handling

**Dibutyl carbonate** presents several hazards that require careful handling in a laboratory or industrial setting.

Hazard Identification:

- Causes skin irritation.[3][13]
- May cause an allergic skin reaction.[1][3][13]
- Causes serious eye damage.[1][3][13]
- Harmful to aquatic life with long-lasting effects.[3]

Toxicological Data:

- Acute Oral Toxicity (Rat): LD50: 5,000 mg/kg[13]

- Acute Dermal Toxicity (Rabbit): LD50: 2,000 mg/kg[13]

#### Handling and Storage:

- Wear appropriate personal protective equipment (PPE), including gloves, and eye/face protection.[14]
- Ensure adequate ventilation and work in a well-ventilated area.[14]
- Store in a tightly closed container in a dry, well-ventilated place, away from heat and sources of ignition.[14] Recommended storage is between 2-8°C.[1][2]
- Incompatible with strong oxidizing agents.[14]

#### First Aid Measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[14]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.[14]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting.[13][14]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Consult a physician.[13]

This guide is intended for use by trained professionals and should be supplemented with a thorough review of the full Safety Data Sheet (SDS) before handling **dibutyl carbonate**.

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